

Comparative Guide to the Cross-Species Reactivity of STING Agonist BI 7446

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **BI 7446** with Alternative STING Agonists, Supported by Experimental Data.

This guide provides a comprehensive analysis of the cross-species reactivity of **BI 7446**, a potent and selective STING (Stimulator of Interferon Genes) agonist, benchmarked against other leading STING agonists in preclinical and clinical development: ADU-S100, MK-1454, and E7766. Understanding the activity of these immunomodulatory agents across different species is critical for the translation of preclinical research to clinical applications.

Executive Summary

BI 7446 is a cyclic dinucleotide (CDN)-based STING agonist that has demonstrated potent activation of all five major human STING variants as well as murine STING.[1][2] This broad activity profile is a desirable characteristic for a clinical candidate, suggesting a higher potential for translatability from preclinical animal models to human studies. This guide presents available quantitative data on the cross-species reactivity of **BI 7446** and its comparators in key research species, details the experimental protocols used to generate this data, and provides visual representations of the STING signaling pathway and experimental workflows.

Data Presentation: Cross-Species Activity of STING Agonists







The following table summarizes the available quantitative data on the in vitro activity of **BI 7446** and comparable STING agonists across various species. The data is primarily presented as EC50 or IC50 values, which represent the concentration of the compound required to elicit a half-maximal response in a given assay.



Compoun d	Species	Cell Line/Syst em	Assay	Readout	EC50/IC5 0 (μM)	Referenc e
BI 7446	Human	THP1- Dual™ KI- hSTING (WT, HAQ, REF, AQ, Q variants)	Reporter Gene Assay	ISG- Luciferase	WT: 0.54, HAQ: 0.64, REF: 6.11, AQ: 0.61, Q: 7.98	[2]
Mouse	RAW 264.7	IFN-β Induction	ELISA	4.8	[2]	
ADU-S100	Human	-	-	-	Activates all known human STING alleles	[3]
Mouse	Various tumor models	In vivo efficacy	Tumor growth inhibition	-	[3]	
Rat	Esophagea I Adenocarci noma Model	In vivo efficacy	Tumor volume reduction	-	[4]	_
MK-1454	Human	-	-	-	Data not publicly available	-
Mouse	Syngeneic tumor models	In vivo efficacy	Cytokine upregulatio n, tumor regression	-	[5][6]	
E7766	Human	PBMCs (7 genotypes)	IFN-β Induction	ELISA	0.15 - 0.79	[7][8]



Mouse	CT26 tumor model	In vivo efficacy	Tumor regression	-	[3]
Canine	-	STING pathway activation	-	Active	
Cynomolgu s Monkey	PBMCs	IFN-α and IFN-γ production	ELISA	Active (for general STING ligands)	[9][10]

Note: Quantitative data for some compounds in specific species, particularly rat and cynomolgus monkey, is limited in the public domain. The table reflects the most recent and relevant available information.

Signaling Pathway and Experimental Workflow

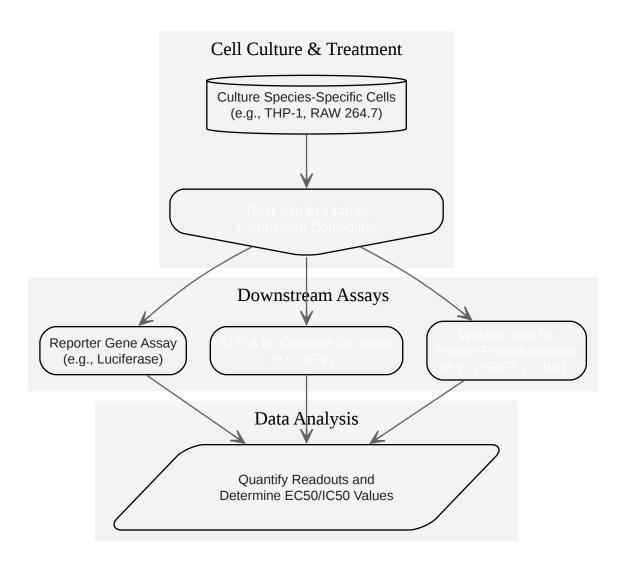
To visually represent the underlying biological processes and experimental procedures, the following diagrams have been generated using Graphviz.



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Caption: STING Signaling Pathway Activation by BI 7446.





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